

# ZIF-67 cobalt-based metal-organic framework

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## Compound of Interest

Compound Name: ACS-67

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An In-depth Technical Guide to ZIF-67: A Cobalt-Based Metal-Organic Framework

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the zeolitic imidazolate framework-67 (ZIF-67), a cobalt-based metal-organic framework (MOF). It covers synthesis protocols, physicochemical properties, characterization techniques, and applications, with a particular focus on its role in advanced drug delivery systems.

## Introduction to ZIF-67

Zeolitic imidazolate frameworks (ZIFs) are a subclass of MOFs characterized by their zeolite-like topologies. ZIF-67 is composed of cobalt(II) metal centers tetrahedrally coordinated to 2-methylimidazolate linkers. This structure results in a robust, porous material with a high surface area, exceptional thermal and chemical stability, and tunable properties. Its unique characteristics, including pH-sensitivity, make it a highly promising candidate for a variety of biomedical applications, especially in the field of targeted drug delivery for cancer therapy and antibacterial treatments.

## Synthesis of ZIF-67

ZIF-67 is typically synthesized via solvothermal or room-temperature methods. The choice of solvent, temperature, and reactant concentrations can influence the resulting particle size, morphology, and crystallinity.

## Experimental Protocol: Room-Temperature Synthesis

This protocol describes a common method for synthesizing ZIF-67 nanoparticles at ambient temperature.

#### Materials:

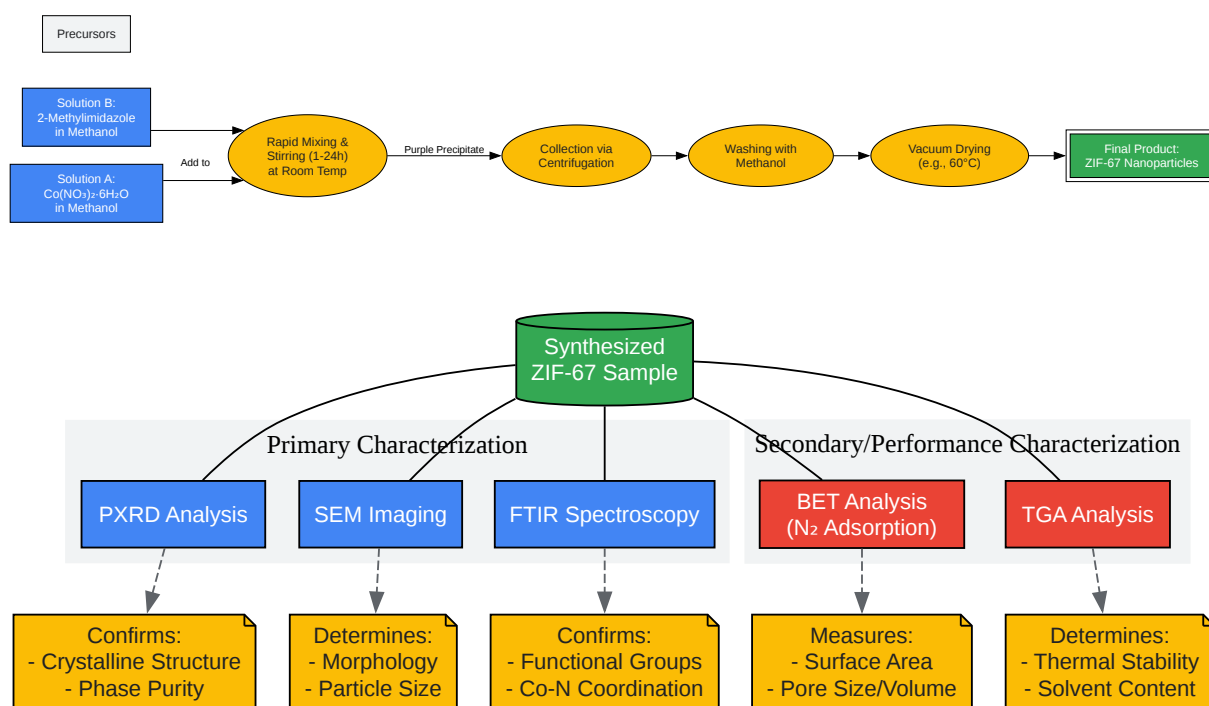
- Cobalt(II) nitrate hexahydrate ( $\text{Co}(\text{NO}_3)_2 \cdot 6\text{H}_2\text{O}$ )
- 2-methylimidazole (2-Melm)
- Methanol

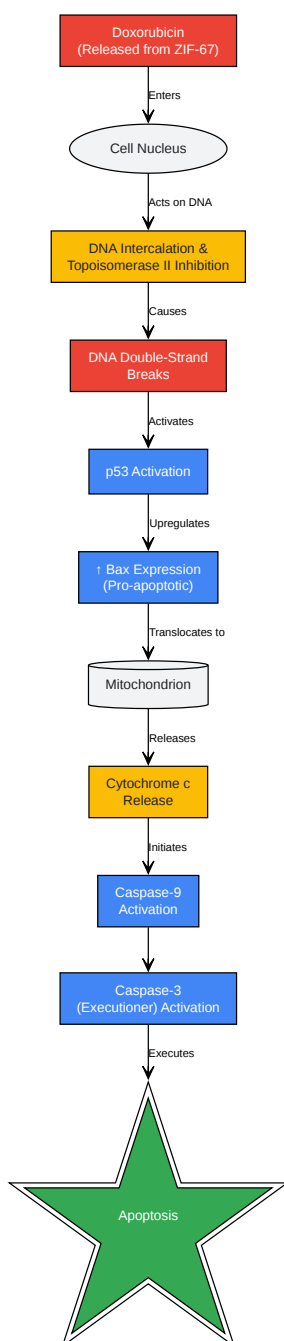
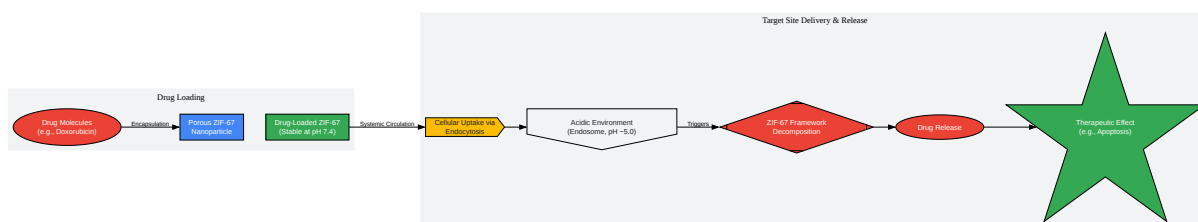
#### Procedure:

- Prepare Solution A: Dissolve a specific amount of  $\text{Co}(\text{NO}_3)_2 \cdot 6\text{H}_2\text{O}$  in methanol. For example, 0.873 g in 30 mL of methanol.
- Prepare Solution B: Dissolve a molar excess of 2-methylimidazole in methanol. For example, 1.97 g in 20 mL of methanol.
- Mixing: Vigorously pour the metal salt solution (Solution A) into the ligand solution (Solution B) under constant magnetic stirring at room temperature.
- Reaction: Continue stirring the resulting purple solution for a set duration, typically ranging from 1 to 24 hours.
- Collection: Collect the purple precipitate by centrifugation (e.g., 8000 rpm for 3-15 minutes).
- Washing: Wash the collected product multiple times with fresh methanol to remove unreacted precursors.
- Drying: Dry the final ZIF-67 product in a vacuum oven overnight at 60 °C.

## Synthesis Workflow Diagram

The following diagram illustrates the general workflow for the room-temperature synthesis of ZIF-67.





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